

Application Notes and Protocols for PSB-17365

Stock Solution Preparation

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Compound of Interest

Compound Name: PSB-17365

Cat. No.: B610312

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Introduction

PSB-17365 is a potent and selective synthetic agonist for the G protein-coupled receptor 84 (GPR84).^[1] GPR84 is primarily expressed in immune cells and has been implicated in inflammatory responses, making it a target of interest for drug development. Accurate and consistent preparation of **PSB-17365** stock solutions is critical for reliable and reproducible experimental results in both in vitro and in vivo studies.

These application notes provide a detailed protocol for the preparation, storage, and handling of **PSB-17365** stock solutions to ensure their stability and efficacy for experimental use.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **PSB-17365** is provided in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₁₂ BrN ₃ O ₂
Molecular Weight	310.15 g/mol
Appearance	Solid (powder)
Purity	≥98% (or as specified by the supplier)

Solubility and Storage

Proper dissolution and storage are paramount to maintaining the integrity of **PSB-17365**.

Solvent	Solubility	Recommended Storage Temperature
DMSO	Soluble	-20°C (long-term)
Ethanol	Information not readily available	0-4°C (short-term)
Water	Information not readily available	

Note: It is recommended to prepare a high-concentration stock solution in DMSO.

Experimental Protocol: Preparation of a 10 mM PSB-17365 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **PSB-17365** in DMSO.

Materials:

- **PSB-17365** powder
- Dimethyl sulfoxide (DMSO), anhydrous or molecular biology grade
- Calibrated analytical balance

- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

- Determine the required mass of **PSB-17365**:
 - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
 - For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 310.15 \text{ g/mol} / 1000 = 3.1015 \text{ mg}$
- Weighing **PSB-17365**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the calculated amount of **PSB-17365** powder into the tube.
- Dissolving **PSB-17365**:
 - Add the desired volume of DMSO to the tube containing the **PSB-17365** powder.
 - For the example above, add 1 mL of DMSO.
- Ensuring Complete Dissolution:
 - Cap the tube securely.
 - Vortex the solution until the **PSB-17365** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution if necessary. Visually inspect the solution to ensure there are no undissolved particles.
- Aliquoting and Storage:

- For ease of use and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile tubes.
- Store the aliquots at -20°C for long-term storage. For short-term storage (days to weeks), 0-4°C can be used.

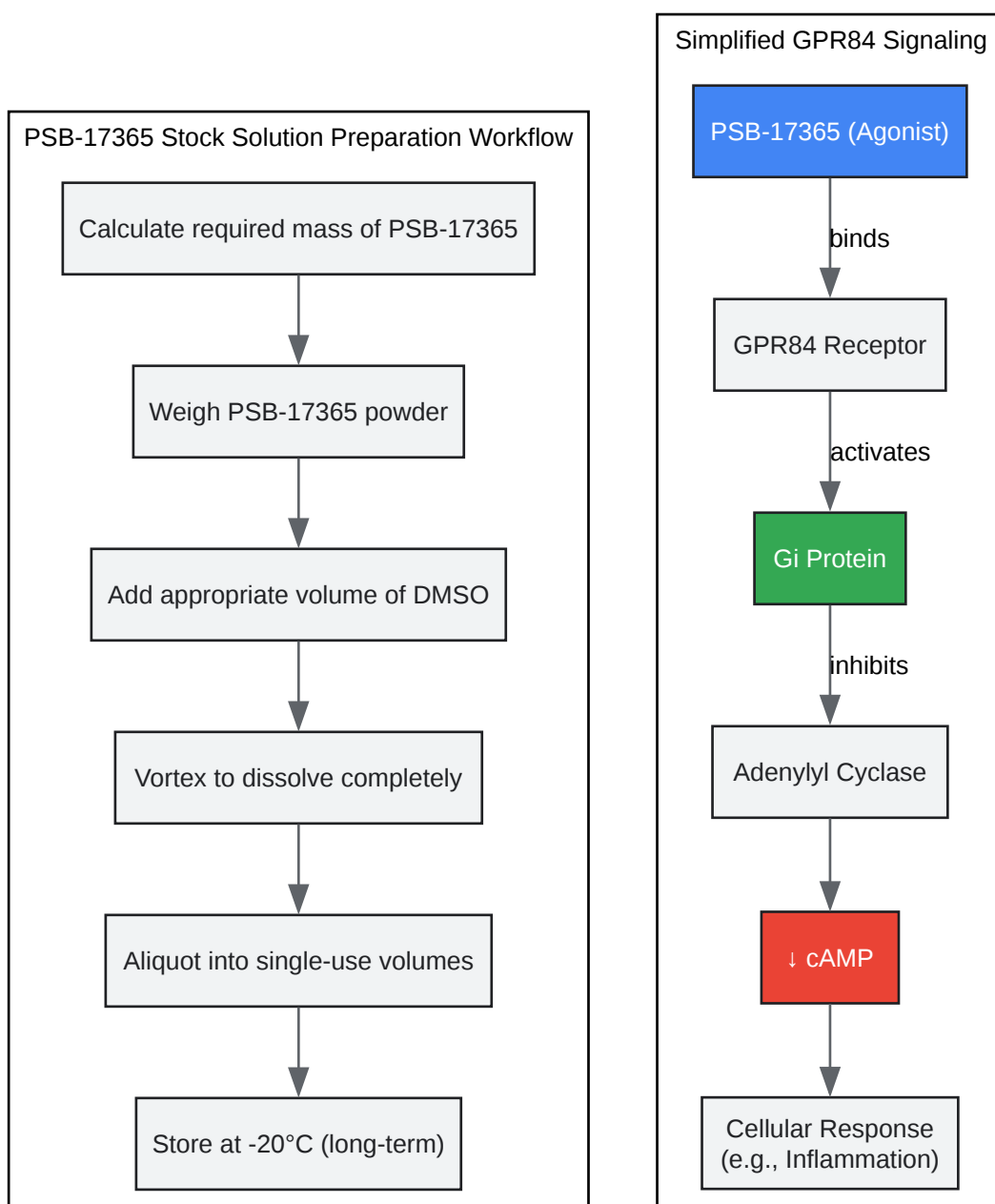
Safety Precautions

As with any chemical reagent, appropriate safety precautions should be taken when handling **PSB-17365**.

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- In case of contact with skin or eyes, wash immediately with copious amounts of water.
- Consult the Safety Data Sheet (SDS) provided by the supplier for comprehensive safety information. While a specific SDS for **PSB-17365** is not readily available in public domains, general precautions for handling similar chemical compounds should be followed.

Visualizations

Experimental Workflow for Stock Solution Preparation:



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References

- 1. Therapeutic validation of an orphan G protein-coupled receptor: The case of GPR84 - PMC [pmc.ncbi.nlm.nih.gov]
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